

Carfecillin: A Technical Guide to its Discovery, Mechanism, and Historical Use

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Compound of Interest

Compound Name: Carfecillin

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Abstract

Carfecillin, the α -phenyl ester of carbenicillin, was developed as an orally administered prodrug to overcome the poor oral bioavailability of its parent compound, carbenicillin.[1][2][3][4] Upon oral administration, **carfecillin** is hydrolyzed in the intestinal mucosa and blood to release carbenicillin, the active β -lactam antibiotic.[5][6][7] This technical guide provides a comprehensive overview of the discovery, mechanism of action, synthesis, pharmacokinetic profile, in vitro activity, and clinical history of **carfecillin**, with a focus on its use in the treatment of urinary tract infections (UTIs), particularly those caused by *Pseudomonas aeruginosa*. [2][8]

Discovery and History of Use

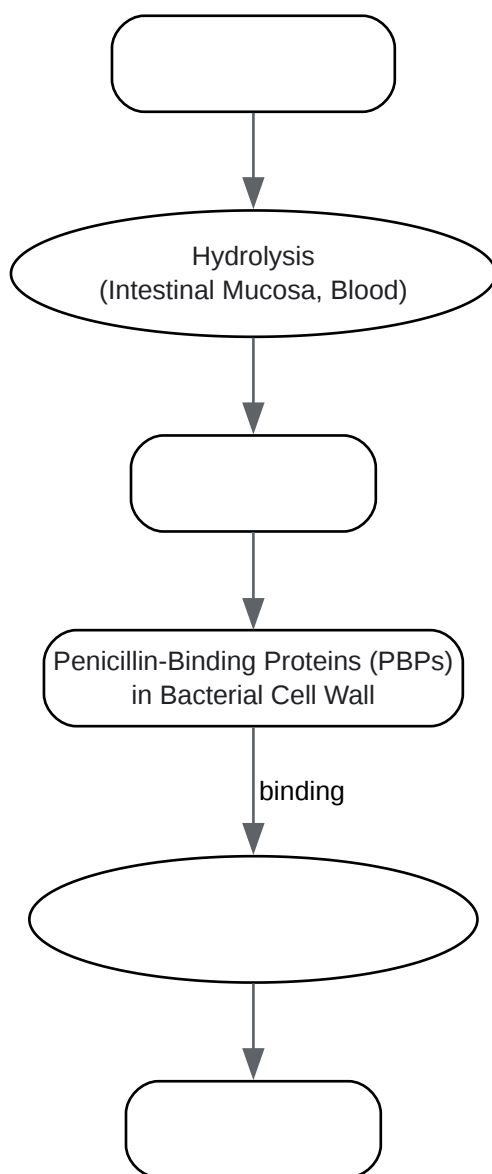
The development of **carfecillin** was driven by the need for an oral antibiotic with a spectrum of activity similar to carbenicillin, which is effective against Gram-negative bacteria, including problematic pathogens like *Pseudomonas aeruginosa*, but requires parenteral administration. [7][9] Scientists at Beecham Research Laboratories synthesized a series of α -carboxy esters of carbenicillin, leading to the selection of the phenyl ester, **carfecillin** (BRL 3475), for further development due to its favorable hydrolysis and absorption characteristics.[9]

Carfecillin was introduced into clinical practice for the treatment of UTIs.[6][8][10] Its ability to deliver high concentrations of carbenicillin to the urinary tract made it a valuable therapeutic

option, especially for infections caused by carbenicillin-sensitive strains of *P. aeruginosa* and other Gram-negative bacilli.[2][8]

Mechanism of Action

Carfecillin itself is a prodrug and does not possess intrinsic antibacterial activity. Its efficacy is dependent on its in vivo hydrolysis to carbenicillin.[7][11]



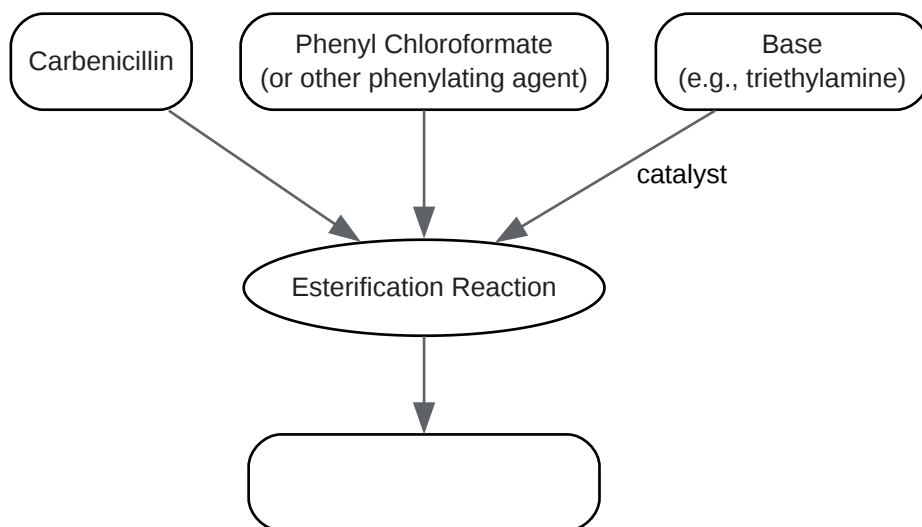
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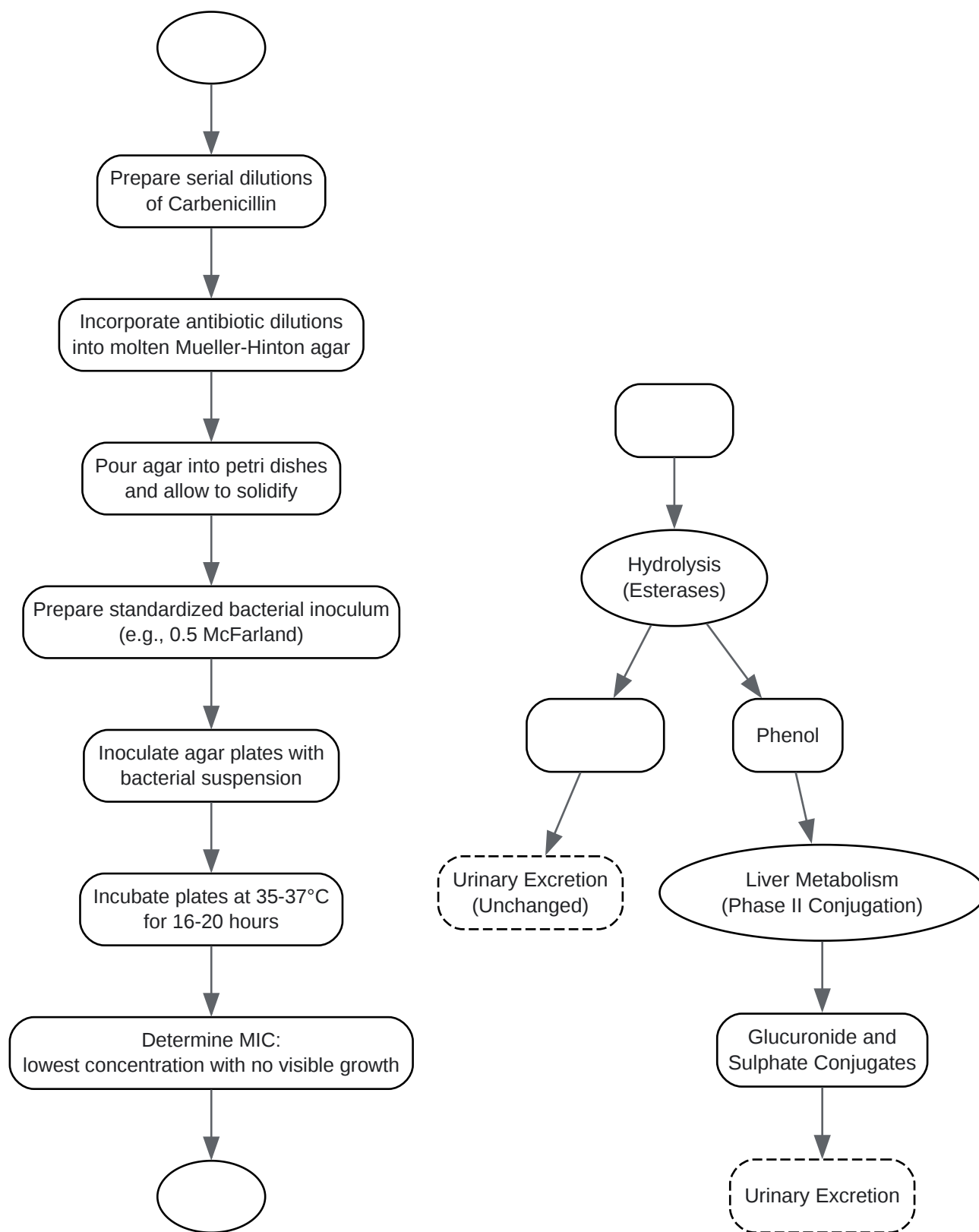
Mechanism of Action of **Carfecillin**.

Carbenicillin, a member of the carboxypenicillin subgroup of β -lactam antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^[5] It specifically binds to and inactivates penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.^[5] This disruption of cell wall integrity leads to bacterial cell lysis and death.^[5]

Chemical Synthesis

The synthesis of **carfecillin** involves the esterification of the α -carboxyl group of carbenicillin with phenol. A common method involves the reaction of carbenicillin with a phenylating agent, such as phenyl chloroformate, in the presence of a suitable base.





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References

- 1. Pharmacokinetic and clinical studies with carfecillin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Volunteer and clinical studies with carfecillin: a new orally administered ester of carbenicillin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development of a long-term ascending urinary tract infection mouse model for antibiotic treatment studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. taylorfrancis.com [taylorfrancis.com]
- 5. cmdr.ubc.ca [cmdr.ubc.ca]
- 6. The treatment of simple and complicated urinary tract infections with carfecillin; a new oral ester of carbenicillin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Carfecillin: antibacterial activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Preparation, hydrolysis, and oral absorption of alpha-carboxy esters of carbenicillin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Comparative efficacy of single- and eight-day treatment of urinary tract infections with carfecillin (Uticillin) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Pharmacokinetics of carfecillin and carindacillin - PubMed [pubmed.ncbi.nlm.nih.gov]
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